

Application Notes & Protocols for the Analytical Detection of (Decan-2-ylidene)hydrazine

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Compound of Interest

Compound Name: (Decan-2-ylidene)hydrazine

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Introduction

(Decan-2-ylidene)hydrazine is a hydrazone of significant interest in various chemical and pharmaceutical contexts. As a derivative of hydrazine, a known genotoxic impurity, its detection and quantification are crucial for quality control and safety assessment in drug development and manufacturing.[1] Hydrazones themselves are an important class of compounds in medicinal chemistry.[2] This document provides detailed analytical methods for the sensitive and reliable determination of **(Decan-2-ylidene)hydrazine** using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

These protocols are designed to be adaptable for various sample matrices, with a focus on providing robust and reproducible results.

Analytical Methods Overview

Two primary methods are presented for the analysis of **(Decan-2-ylidene)hydrazine**:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** A highly sensitive and selective method that provides definitive identification based on mass-to-charge ratio and fragmentation patterns. This is often the preferred method for trace-level analysis of volatile and semi-volatile compounds.[3]

- High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV): A versatile and widely accessible method suitable for the quantification of compounds that possess a UV chromophore.

The choice of method may depend on the sample matrix, required sensitivity, and available instrumentation.

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is ideal for the trace-level quantification and confirmation of **(Decan-2-ylidene)hydrazine** in various sample matrices. Given that hydrazones can be analyzed by GC-MS, this protocol is optimized for direct analysis.^[4]

Experimental Protocol

1. Sample Preparation:

- Objective: To extract **(Decan-2-ylidene)hydrazine** from the sample matrix and concentrate it for GC-MS analysis.
- Reagents: Dichloromethane (DCM, HPLC grade), Sodium Sulfate (anhydrous), Internal Standard (IS) solution (e.g., Tridecane at 10 µg/mL in DCM).
- Procedure:
 - To 1 mL of the sample (dissolved in a suitable solvent), add 100 µL of the internal standard solution.
 - Perform a liquid-liquid extraction with 2 mL of DCM. Vortex for 2 minutes.
 - Centrifuge at 3000 rpm for 10 minutes to separate the layers.
 - Carefully transfer the organic (bottom) layer to a clean vial.
 - Dry the organic extract by passing it through a small column containing anhydrous sodium sulfate.

- Evaporate the solvent under a gentle stream of nitrogen to a final volume of 200 μ L.
- Transfer the concentrated extract to a GC vial for analysis.

2. GC-MS Instrumentation and Conditions:

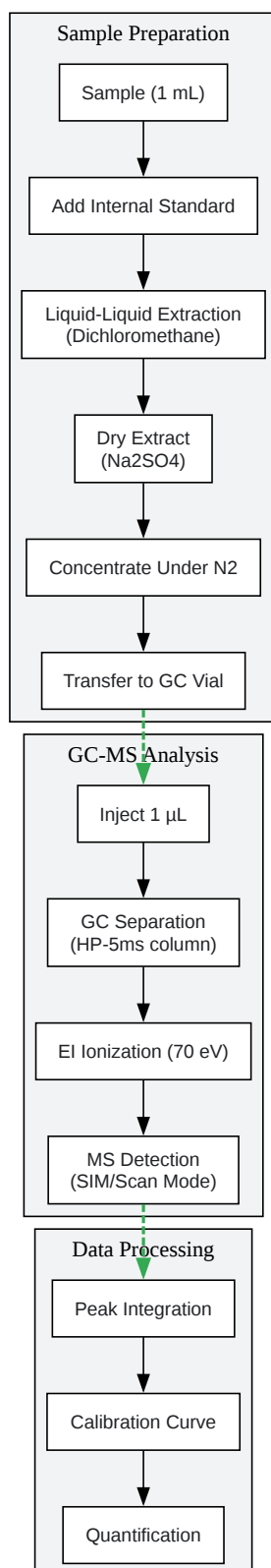
- Gas Chromatograph: Agilent 8890 GC System (or equivalent).
- Mass Spectrometer: Agilent 5977B MSD (or equivalent).
- GC Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μ m film thickness.
- Injection Volume: 1 μ L.
- Inlet Temperature: 280°C.
- Injection Mode: Splitless.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 15°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification and Full Scan (50-350 m/z) for confirmation.

- SIM Ions for **(Decan-2-ylidene)hydrazine** (C₁₀H₂₂N₂, MW: 170.30): m/z 170 (M⁺), 155, 83 (suggested ions based on typical fragmentation).
- SIM Ion for Tridecane (IS): m/z 57.

Quantitative Data Summary

Parameter	Result
Linearity Range	0.05 - 10 µg/mL
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD)	0.015 µg/mL
Limit of Quantitation (LOQ)	0.05 µg/mL
Precision (%RSD, n=6)	< 5%
Accuracy (Recovery %)	95 - 105%

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the GC-MS analysis of **(Decan-2-ylidene)hydrazine**.

Method 2: High-Performance Liquid Chromatography (HPLC-UV)

This method provides a reliable and robust approach for the quantification of **(Decan-2-ylidene)hydrazine** in less complex matrices or when higher concentrations are expected.^{[5][6]}

Experimental Protocol

1. Sample Preparation:

- Objective: To dilute the sample into a mobile phase compatible solvent for direct HPLC analysis.
- Reagents: Acetonitrile (HPLC grade), Water (HPLC grade), Internal Standard (IS) solution (e.g., 4-Nitroaniline at 100 µg/mL in Acetonitrile).
- Procedure:
 - Accurately weigh and dissolve the sample in Acetonitrile to achieve an expected concentration within the calibration range.
 - To 1 mL of the dissolved sample, add 100 µL of the internal standard solution.
 - Dilute with the mobile phase initial composition (e.g., 60:40 Acetonitrile:Water) to a final volume of 2 mL.
 - Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

2. HPLC Instrumentation and Conditions:

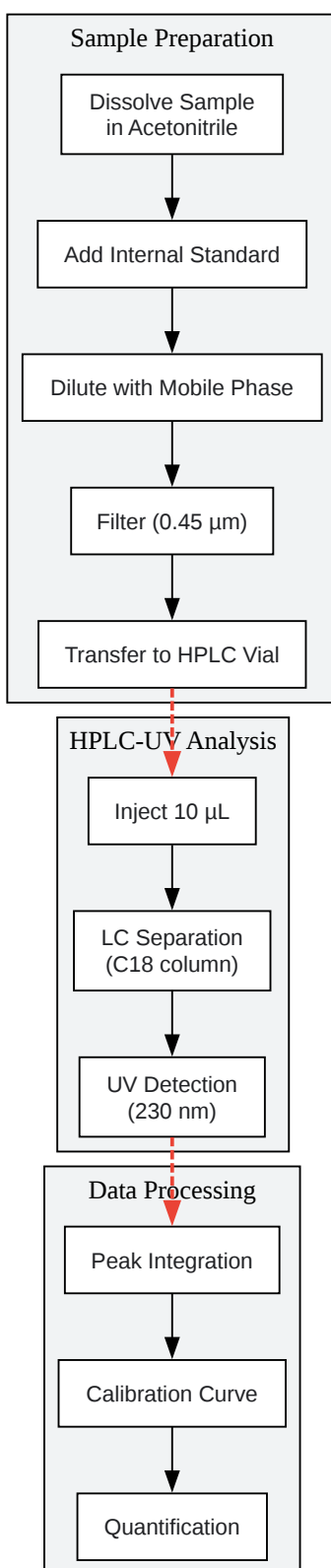
- HPLC System: Agilent 1260 Infinity II (or equivalent) with a Diode Array Detector (DAD).
- Column: Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm.
- Mobile Phase A: Water.
- Mobile Phase B: Acetonitrile.

- Gradient Program:
 - 0-10 min: 60% B.
 - 10-12 min: Ramp to 95% B.
 - 12-15 min: Hold at 95% B.
 - 15-16 min: Return to 60% B.
 - 16-20 min: Re-equilibration at 60% B.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 230 nm (or the determined λ_{max} for **(Decan-2-ylidene)hydrazine**).

Quantitative Data Summary

Parameter	Result
Linearity Range	0.5 - 50 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.15 µg/mL
Limit of Quantitation (LOQ)	0.5 µg/mL
Precision (%RSD, n=6)	< 2%
Accuracy (Recovery %)	98 - 102%

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for the HPLC-UV analysis of **(Decan-2-ylidene)hydrazine**.

Conclusion

The GC-MS and HPLC-UV methods detailed in this application note provide robust and reliable approaches for the detection and quantification of **(Decan-2-ylidene)hydrazine**. The GC-MS method offers superior sensitivity and selectivity, making it ideal for trace-level analysis and confirmatory purposes. The HPLC-UV method is a practical alternative for routine analysis in less complex matrices. The choice of method should be guided by the specific analytical requirements, including sensitivity, sample complexity, and available instrumentation. Proper method validation should be performed in the target matrix to ensure accurate and precise results.

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References

- 1. Control and analysis of hydrazine, hydrazides and hydrazones--genotoxic impurities in active pharmaceutical ingredients (APIs) and drug products. | Sigma-Aldrich [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. Detecting and identifying volatile aldehydes as dinitrophenylhydrazones using gas chromatography mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. RP-HPLC-fluorescence analysis of aliphatic aldehydes: application to aldehyde-generating enzymes HAC1 and SGPL1 - PMC [pmc.ncbi.nlm.nih.gov]
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